Foreword: A Proactive Approach to Chemical Safety

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Compound of Interest

Compound Name:	*2,2-Dimethyl-1-nitropropane*
CAS No.:	*34715-98-5*
Cat. No.:	*B1626730*

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In the landscape of chemical research and drug development, the introduction of novel or lesser-documented compounds presents a unique challenge. **2,2-Dimethyl-1-nitropropane** (CAS No. 34715-98-5) is one such molecule. While it holds potential as a synthetic intermediate, comprehensive safety and toxicological data are not readily available in public literature.[1] This guide, therefore, adopts a principle of prudent extrapolation. By analyzing the known hazards of structurally similar nitroalkanes, specifically 2-nitropropane, we can establish a robust framework for safe handling. This document is designed for the trained researcher and scientist, providing not just procedural steps, but the scientific rationale underpinning them, ensuring a culture of safety and integrity in the laboratory.

Section 1: Compound Identification and Physicochemical Profile

2,2-Dimethyl-1-nitropropane, also known as nitroneopentane or t-butyl nitromethane, is an organic nitro compound.[1][2] Its core structure consists of a nitro group attached to a neopentyl framework.[1] Understanding its fundamental properties is the first step in a comprehensive safety assessment.

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Chemical Structure

Caption: Molecular structure of **2,2-Dimethyl-1-nitropropane**.

Physicochemical Data

The following properties have been compiled from available chemical databases. This data is crucial for predicting the compound's behavior during storage, handling, and in the event of a spill.

Property	Value	Source
CAS Number	34715-98-5	[1][2][3][4]
Molecular Formula	$C_5H_{11}NO_2$	[1][2][3]
Molecular Weight	117.15 g/mol	[1][3]
Boiling Point	~169 °C (estimate)	[2]
Melting Point	14 °C	[2]
Density	~0.945 g/cm³	[2]
IUPAC Name	2,2-dimethyl-1-nitropropane	[1][3]
Synonyms	Nitroneopentane, t-butyl nitromethane	[2]

Section 2: Hazard Analysis - A Data-Driven Inference

Due to the absence of specific toxicological studies on **2,2-Dimethyl-1-nitropropane**, we must infer its potential hazards from well-studied analogues. 2-Nitropropane (CAS 79-46-9) serves as a pertinent reference compound, as the toxicity of nitroalkanes is primarily driven by the nitro functional group.

Core Assumption: **2,2-Dimethyl-1-nitropropane** should be handled as if it possesses hazards similar to or greater than those of 2-Nitropropane.

Inferred Health Hazards

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- Carcinogenicity: 2-Nitropropane is listed as "Reasonably anticipated to be a human carcinogen" by the National Toxicology Program's 15th Report on Carcinogens, based on sufficient evidence from animal studies where it caused liver tumors in rats.[5] Therefore, **2,2-Dimethyl-1-nitropropane** must be treated as a potential carcinogen.

- Genotoxicity: The anionic (nitronate) form of 2-nitropropane has shown significant mutagenic effects in S. typhimurium strains, suggesting a potential for causing genetic defects.[6][7] This genotoxicity may be linked to the generation of DNA-damaging free radicals and reactive oxygen species.[7]

- Acute Toxicity (Inhalation): 2-Nitropropane is classified as toxic or fatal if inhaled.[6][8] Vapors can cause respiratory irritation.[9] Given its structural similarity, **2,2-Dimethyl-1-nitropropane** vapor should be considered highly hazardous.

- Hepatotoxicity (Liver Damage): Acute exposure to 2-nitropropane is known to cause liver damage in rats, linked to oxidative stress.[10] A case study reported fulminant hepatitis in a worker exposed to 2-nitropropane.[11]

- Skin and Eye Irritation: Analogous compounds are known to cause skin and serious eye irritation.[9]

Physicochemical Hazards

- Flammability: While a specific flashpoint for **2,2-Dimethyl-1-nitropropane** is not documented, related nitroalkanes are flammable liquids.[6][9] 2-Nitropropane has a flash point of 99°F (37°C).[12] Therefore, **2,2-Dimethyl-1-nitropropane** must be treated as a flammable liquid. Its vapors can form explosive mixtures with air, and these vapors may be heavier than air, allowing them to travel along the ground to a distant ignition source.[13]

- Reactivity: Nitroalkanes can react violently with oxidizing agents and strong bases.[14] Contact with incompatible materials should be strictly avoided.

Caption: Inferred hazard profile for **2,2-Dimethyl-1-nitropropane**.

Section 3: Exposure Controls and Personal Protective Equipment (PPE)

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A multi-layered approach is essential to minimize exposure. This involves engineering controls, administrative procedures, and appropriate PPE. The causality is clear: because the compound is volatile and presumed toxic upon inhalation, it must be handled in a contained environment. Because it is a potential carcinogen and skin irritant, direct contact must be prevented.

Engineering Controls

- Chemical Fume Hood: All handling of **2,2-Dimethyl-1-nitropropane**, including weighing, transferring, and use in reactions, must be performed inside a certified chemical fume hood to control vapor inhalation.
- Ventilation: The laboratory must be well-ventilated to prevent the accumulation of flammable or toxic vapors in the general workspace.[15]

Personal Protective Equipment (PPE)

The selection of PPE must be based on the highest potential hazard.

- Hand Protection: Use chemically resistant gloves, such as nitrile or butyl rubber. Gloves must be inspected for integrity before each use and disposed of properly after handling the chemical.[6]
- Eye and Face Protection: Chemical splash goggles are mandatory. When there is a significant risk of splashing, a face shield should be worn in addition to goggles.[6]
- Skin and Body Protection: A flame-retardant lab coat, long pants, and closed-toe shoes are required. For larger-scale operations, a chemical-resistant apron may be necessary.[6]
- Respiratory Protection: Not typically required if work is conducted within a properly functioning chemical fume hood. If a situation arises where the fume hood is not available or fails, or during a large spill response, a full-face respirator with appropriate organic vapor cartridges may be necessary. Use of respirators requires specialized training and fit-testing.[16]

Section 4: Handling and Storage Protocols

Safe Handling Workflow

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This protocol is designed as a self-validating system to minimize risk during routine laboratory use.

- Pre-Handling Assessment:
  - Verify the chemical fume hood has a current certification sticker and is functioning correctly.
  - Review the Safety Data Sheet (SDS) for any reactants or solvents being used with **2,2-Dimethyl-1-nitropropane**.
  - Ensure all necessary PPE is available and in good condition.
  - Locate the nearest eyewash station, safety shower, and fire extinguisher.
- Chemical Transfer:
  - When transferring the liquid, ground and bond containers to prevent the buildup of static electricity, which can serve as an ignition source.[13][14]
  - Use only non-sparking tools.[8][9][13]
  - Perform transfers over a secondary containment tray to catch any drips or minor spills.
- Post-Handling Procedures:
  - Tightly close the container immediately after use.[9]
  - Decontaminate the work area within the fume hood.
  - Carefully remove and dispose of contaminated gloves in the appropriate solid hazardous waste stream.
  - Wash hands thoroughly with soap and water after exiting the lab.[13]

Storage Requirements

Improper storage is a leading cause of laboratory incidents. The flammability and reactivity of this compound dictate strict storage conditions.

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- Location: Store in a designated, well-ventilated flammable liquids storage cabinet.[17]
- Ignition Sources: Keep away from all sources of heat, sparks, open flames, and direct sunlight.[6][9][13][17]
- Segregation: Store separately from incompatible materials, especially strong oxidizing agents (e.g., perchlorates, nitrates) and strong bases.[14][17]
- Container Integrity: Keep containers tightly sealed to prevent the escape of vapors.[8][9] Ensure containers are clearly labeled with the full chemical name and associated hazard pictograms.

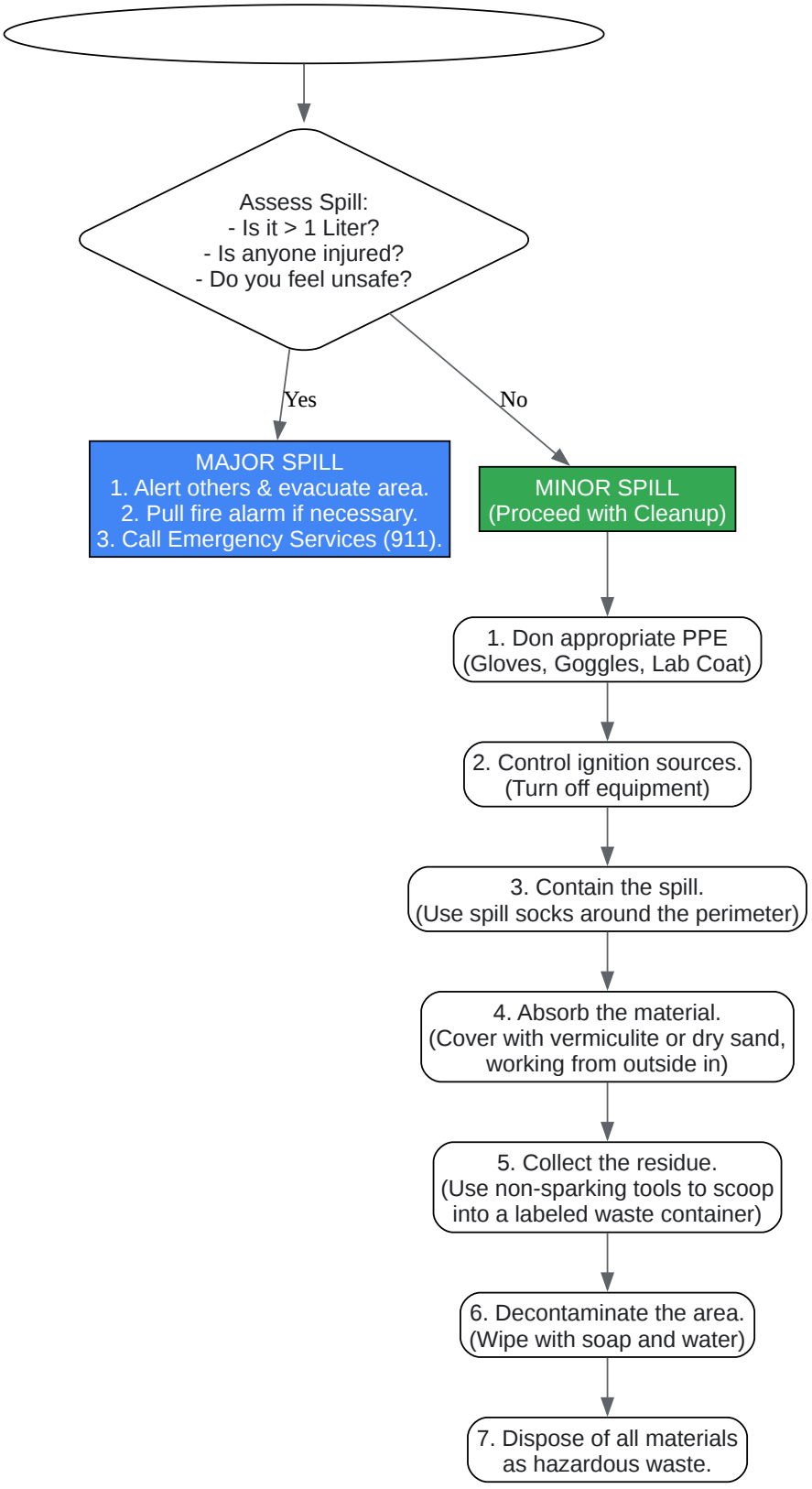
Section 5: Emergency Response Procedures

Rapid and correct response to an emergency can significantly mitigate harm to personnel and property. All laboratory personnel must be familiar with these procedures.

Protocol for Chemical Spills

The response to a spill is dictated by its size and the immediate risk it poses.

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Caption: Decision workflow for responding to a chemical spill.

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Step-by-Step Spill Cleanup (Minor Spills < 1 Liter):

- Alert & Secure: Immediately alert personnel in the vicinity.[15][16]
- Assess: Quickly assess the situation. If the spill is large, there is a fire, or someone is injured, evacuate and call for emergency response.[18]
- PPE: Don the appropriate PPE as described in Section 3.2.[15]
- Ventilate & Control Ignition: Ensure the area is well-ventilated (fume hood on, open windows if safe to do so).[15] Extinguish all nearby ignition sources.[18]
- Contain: Confine the spill to a small area using spill socks or a non-reactive absorbent material.[16][19]
- Absorb: Cover the spill with an inert, non-combustible absorbent material such as vermiculite, dry sand, or clay.[13][14][15] Work from the outside of the spill inward to prevent splashing.[19]
- Collect: Using non-sparking tools, carefully scoop the absorbed material into a designated, sealable container for hazardous waste.[13]
- Decontaminate: Clean the spill surface with a mild detergent and water.[16]
- Dispose: Label the container as "Spill Debris containing **2,2-Dimethyl-1-nitropropane**" and dispose of it, along with all contaminated PPE, through your institution's hazardous waste program.[16][19]

First Aid Measures

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[8][20]
- Skin Contact: Remove all contaminated clothing immediately. Flush the affected skin with copious amounts of water for at least 15 minutes.[16][21] Seek medical attention if irritation develops or persists.[9]

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- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.[9] Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[20]

Fire-Fighting Procedures

- Extinguishing Media: Use dry chemical, carbon dioxide (CO_2), or alcohol-resistant foam.[6][9] A water spray can be used to cool fire-exposed containers but may be ineffective at extinguishing the fire itself.[6][14]

- Hazards: Vapors may form explosive mixtures with air.[13] Containers may explode when heated.[14] Fire will produce toxic gases, including oxides of nitrogen.[14]

- Instructions: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[6] If it can be done without risk, move containers from the fire area.[22]

Section 6: Waste Disposal

All waste containing **2,2-Dimethyl-1-nitropropane**, whether in pure form, in solution, or as contaminated debris, must be treated as hazardous waste.

- Collection: Collect waste in a properly sealed and labeled container. Do not mix with incompatible waste streams.[9]

- Labeling: The container must be clearly labeled with "Hazardous Waste" and the full chemical name.

- Disposal: Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.[9][14] Do not dispose of down the drain.[6]

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